

imipramine hydrochloride solubility enhancement techniques

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Imipramine Hydrochloride

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Mixed Micellization for Solubility Enhancement

Surfactant / Additive	Interaction Type	Key Finding / Effect on IMP	Experimental Conditions
Triton X-100 (TX-100) (Non-ionic)	Synergistic / Attractive [1] [2] [3]	Reduces Critical Micelle Concentration (CMC), enabling aggregation at lower drug concentrations; spontaneous process [1] [3].	Aqueous, 0.050 mol·kg ⁻¹ NaCl, 0.250 mol·kg ⁻¹ Urea at 298 K [1] [3].
Dodecylethyldimethylammonium Bromide (DDAB) (Cationic)	Synergistic / Attractive [4]	Increases surface activity; mixed systems are more densely packed at the interface than individual components [4].	Aqueous and electrolyte solutions; studied via tensiometry and FT-IR [4].
Electrolyte (NaCl)	Enhances Synergism [1] [4] [2]	Increases spontaneity of micellization; strengthens attractive	0.050 mol·kg ⁻¹ concentration [1] [3].

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		interaction in IMP+TX-100 mixtures [1] [3].	
Urea (U)	Destabilizes Synergism [1] [3]	Decreases spontaneity of micellization; weakens attractive interaction in mixed systems [1] [3].	0.250 mol·kg ⁻¹ concentration [1] [3].

Detailed Experimental Protocol: Tensiometric Method

This is a standard method for determining the Critical Micelle Concentration (CMC) and investigating interactions in pure and mixed systems.

1. Principle The method is based on measuring the surface tension of solutions. A sharp break in the plot of surface tension versus concentration of the amphiphile indicates the CMC, the point at which micelle formation begins [1] [2] [3].

2. Materials and Equipment

- **Chemicals:** Imipramine Hydrochloride (high purity, e.g., ≥98.0% from Sigma-Aldridge), surfactant (e.g., Triton X-100), electrolytes (e.g., NaCl), urea [1] [3].
- **Equipment:** Tensiometer (e.g., Du Nouy ring or Wilhelmy plate), thermostatted water bath (to maintain 298 K or other desired temperature), volumetric flasks [1].

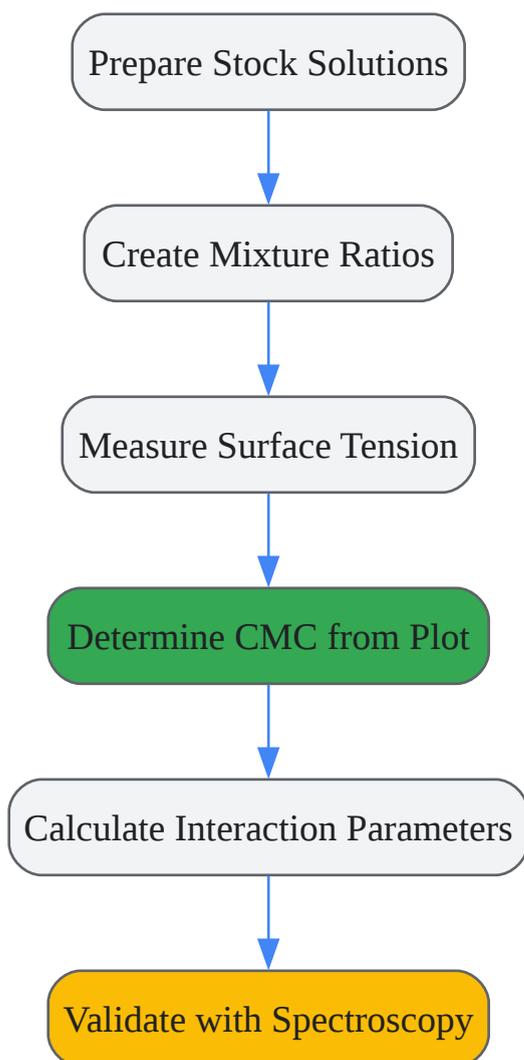
3. Procedure

- 1. Preparation of Stock Solutions:** Prepare stock solutions of IMP and the surfactant (e.g., TX-100) in the desired media (aqueous, NaCl solution, or urea solution) at concentrations above their expected CMC [1] [3].
- 2. Preparation of Mixed Solutions:** Prepare a series of solutions with fixed IMP-to-surfactant molar ratios (e.g., 1:1, 1:3) by mixing appropriate volumes of stock solutions and diluting with the solvent [1] [3].
- 3. Surface Tension Measurement:** Measure the surface tension of each solution in the series, starting from low to high concentration.
- 4. Data Plotting and CMC Determination:** Plot surface tension against the logarithm of the concentration. The CMC is identified as the concentration at which a distinct break or change in the slope of the curve occurs [1] [3].

4. Data Analysis Various models (e.g., Rosen's model) are applied to the surface tension data to calculate parameters such as the interaction parameter (β), which indicates synergism (if β is negative), and thermodynamic parameters like Gibbs free energy of adsorption (ΔG°_{ads}) to assess spontaneity [4] [2] [3].

Experimental Workflow & Data Verification

The following diagram illustrates the typical workflow for a mixed micelle study, from preparation to analysis.



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To confirm the physical interactions suggested by tensiometry, researchers often use spectroscopic techniques:

- **FT-IR Spectroscopy:** Can reveal structural changes and specific molecular interactions (e.g., hydrogen bonding) between IMP and the surfactant in mixed systems [4] [2].
- **¹H NMR Spectroscopy:** Used to investigate the microenvironment and location of the drug within the micelles by observing changes in chemical shifts [2].

Frequently Asked Questions (FAQs)

Q1: Why is mixed micellization a preferred technique for enhancing IMP's solubility? Pure IMP has a high CMC, requiring a large amount of the drug to form micelles, which can lead to increased side effects and costs. Forming mixed micelles with surfactants significantly lowers the CMC, promoting aggregation and solubility at much lower, more therapeutically relevant drug concentrations [1] [3].

Q2: How do electrolytes and urea affect mixed micelle formation?

- **Electrolytes (e.g., NaCl):** Enhance synergism by reducing electrostatic repulsion between ionic head groups (e.g., of IMP), leading to tighter packing at the interface and lower CMC [1] [4] [3].
- **Urea:** Acts as a water-structure breaker, destabilizing the hydrophobic effect that drives micellization. This weakens the attractive interactions in the mixed system, increasing the CMC [1] [3].

Q3: What analytical methods can be used to verify IMP concentration and assay in formulated tablets? While not directly a solubility technique, verifying drug content is crucial. Spectrophotometric methods are common. One validated method involves oxidizing IMP with potassium dichromate in sulfuric acid to form a green-colored product, which is then measured at 620 nm. This method is linear in the range of 1–14 µg mL⁻¹ [5]. HPLC methods are also described in pharmacopeias for a more specific assay [6] [5].

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